

Essential Safety and Operational Guide for 2-Piperidinonicotinaldehyde

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Compound of Interest

Compound Name: **2-Piperidinonicotinaldehyde**

Cat. No.: **B1334617**

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This guide provides immediate, essential safety protocols, operational procedures, and disposal plans for handling **2-Piperidinonicotinaldehyde** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure the safe and compliant use of this chemical.

Physicochemical and Safety Data

A summary of key quantitative data for **2-Piperidinonicotinaldehyde** is presented below for easy reference and comparison.

Property	Value
Molecular Formula	C11H14N2O
Molecular Weight	190.24 g/mol
CAS Number	34595-22-7

Source: ChemicalBook Safety Data Sheet[[1](#)]

Hazard Identification and Personal Protective Equipment (PPE)

2-Piperidinonicotinaldehyde requires careful handling due to its potential hazards. Adherence to proper PPE protocols is mandatory to minimize exposure risks.

Potential Hazards:

- May be harmful if swallowed, inhaled, or absorbed through the skin.
- Causes skin, eye, and respiratory tract irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)

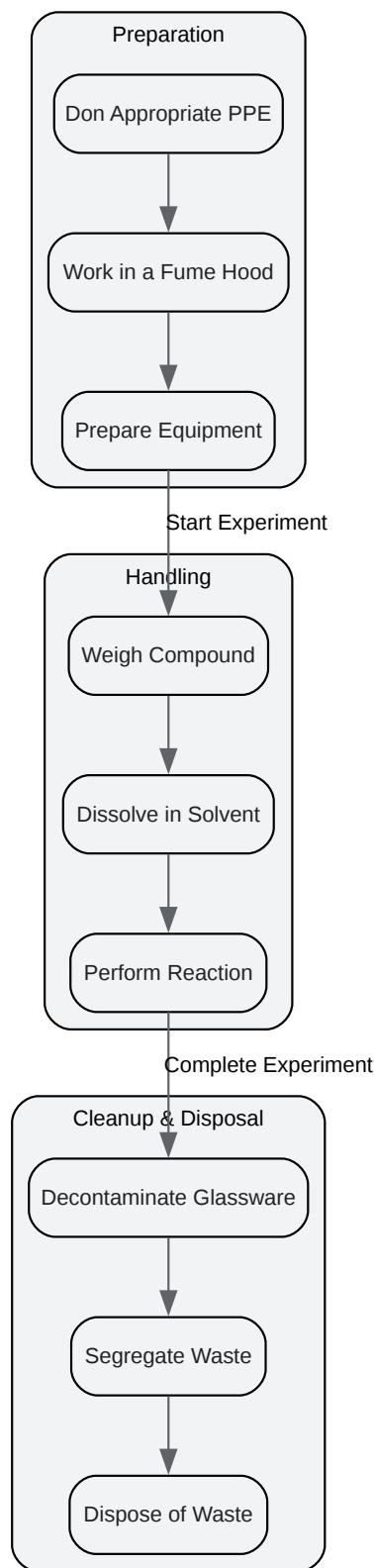
Recommended Personal Protective Equipment (PPE):

PPE Category	Recommended Equipment
Eye/Face Protection	Chemical safety goggles or a full-face shield. [2] [3] [4]
Skin Protection	Chemical-impermeable gloves (e.g., nitrile rubber), a flame-resistant lab coat, and full-length pants. [1] [2] [4] [5]
Respiratory Protection	A NIOSH-approved respirator is recommended, especially in poorly ventilated areas or when dust/aerosols may be generated. [2] [3]
Footwear	Closed-toe shoes made of a material impervious to chemicals. [4]

Operational and Disposal Plans

A systematic approach to handling **2-Piperidinonicotinaldehyde** from receipt to disposal is critical for laboratory safety.

Experimental Workflow



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Caption: Workflow for the safe handling of **2-Piperidinonicotinaldehyde**.

Experimental Protocols

1. Preparation:

- Don Appropriate PPE: Before handling the compound, put on all required personal protective equipment as detailed in the table above.
- Work in a Fume Hood: All handling of **2-Piperidinonicotinaldehyde** should be conducted in a certified chemical fume hood to minimize inhalation exposure.[2]
- Prepare Equipment: Ensure all necessary laboratory equipment is clean, dry, and readily accessible.

2. Handling:

- Weighing: Carefully weigh the desired amount of the compound on a tared weigh boat inside the fume hood.
- Dissolving: Add the compound to the appropriate solvent in a suitable reaction vessel.
- Reaction: Conduct the experiment, maintaining awareness of the reaction conditions and potential hazards.

3. Cleanup and Disposal:

- Decontamination: Decontaminate all glassware and equipment that came into contact with the chemical using an appropriate solvent.
- Waste Segregation: Segregate all waste materials (solid and liquid) containing **2-Piperidinonicotinaldehyde** into clearly labeled, sealed containers.[2]
- Disposal: Dispose of chemical waste in accordance with all local, state, and federal regulations. Do not discharge into the environment.[1]

Emergency Procedures

Immediate and appropriate action is crucial in the event of accidental exposure.

Exposure Route	First Aid Measures
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[1][6]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention.[1][7]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.[1][7]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1][6]

In Case of a Spill:

- Evacuate the immediate area.
- Wear appropriate PPE, including respiratory protection.[4]
- Contain the spill using an inert absorbent material.
- Collect the absorbed material into a sealed container for proper disposal.[1]
- Ventilate the area and decontaminate the spill site.

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